

# comparing the boiling points of cis- and trans-2-butene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *cis-2-Butene*

Cat. No.: B086535

[Get Quote](#)

## An Objective Comparison of the Boiling Points of Cis- and Trans-2-Butene

This guide provides a detailed comparison of the boiling points of the geometric isomers of 2-butene: **cis-2-butene** and trans-2-butene. The analysis is supported by experimental data and established chemical principles, offering valuable insights for researchers, scientists, and professionals in drug development and petrochemicals. The isomers, while sharing the same molecular formula ( $C_4H_8$ ), exhibit distinct physical properties due to their different spatial arrangements.<sup>[1][2]</sup>

## Molecular Structure and Polarity

The fundamental difference between cis- and trans-2-butene lies in the orientation of the methyl groups across the carbon-carbon double bond.<sup>[2]</sup>

- **cis-2-Butene:** The two methyl groups are positioned on the same side of the double bond. This arrangement breaks the molecular symmetry. The  $sp^2$  hybridized carbons of the double bond are slightly more electronegative than the  $sp^3$  hybridized carbons of the methyl groups, resulting in small bond dipoles. In the cis configuration, these dipoles do not cancel out, leading to a net molecular dipole moment, which makes **cis-2-butene** a polar molecule.<sup>[3][4][5]</sup>
- **trans-2-Butene:** The two methyl groups are on opposite sides of the double bond. This symmetrical arrangement allows the individual bond dipoles to cancel each other out.<sup>[2][4]</sup> Consequently, trans-2-butene is a nonpolar molecule.<sup>[2][3]</sup>

The presence of a net dipole moment in the cis isomer is the primary reason for the observed differences in boiling points.<sup>[6][7]</sup>

## Intermolecular Forces and Boiling Point

The boiling point of a substance is determined by the strength of its intermolecular forces; stronger forces require more energy (and thus a higher temperature) to overcome.<sup>[6][8]</sup>

- In trans-2-butene, which is nonpolar, the only intermolecular forces present are the relatively weak London dispersion forces.<sup>[4]</sup>
- In **cis-2-butene**, the molecules are held together by both London dispersion forces and stronger dipole-dipole interactions due to its polarity.<sup>[3][4][8]</sup>

Because the combination of London dispersion forces and dipole-dipole interactions in **cis-2-butene** is stronger than the London dispersion forces alone in the trans isomer, **cis-2-butene** has a higher boiling point.<sup>[3][7][9]</sup>

## Quantitative Data Summary

The physical properties of the 2-butene isomers are summarized in the table below. Note the higher boiling point of the cis isomer and the higher melting point of the more symmetrical trans isomer, which can pack more efficiently into a crystal lattice.<sup>[10][11]</sup>

Property	cis-2-Butene ((Z)-but-2-ene)	trans-2-Butene ((E)-but-2-ene)
Boiling Point	3.7 °C (38.7 °F; 276.8 K) <sup>[10][12]</sup>	0.9 °C (33.6 °F; 274.0 K) <sup>[10]</sup>
Melting Point	-138.9 °C (-218.0 °F; 134.2 K) <sup>[12]</sup>	-105.5 °C (-157.9 °F; 167.6 K) <sup>[12]</sup>
Molecular Polarity	Polar <sup>[2][3]</sup>	Nonpolar <sup>[2][3]</sup>
Primary Intermolecular Forces	London Dispersion, Dipole-Dipole <sup>[4]</sup>	London Dispersion <sup>[4]</sup>

## Experimental Protocol: Boiling Point Determination via Thiele Tube

The Thiele tube method is a convenient and accurate technique for determining the boiling point of a small liquid sample, making it suitable for these low-boiling-point compounds.<sup>[13]</sup>

Apparatus:

- Thiele Tube
- Heating oil (e.g., mineral oil)
- Thermometer (-10 °C to 100 °C range)
- Small sample vial (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or heating mantle)

Procedure:

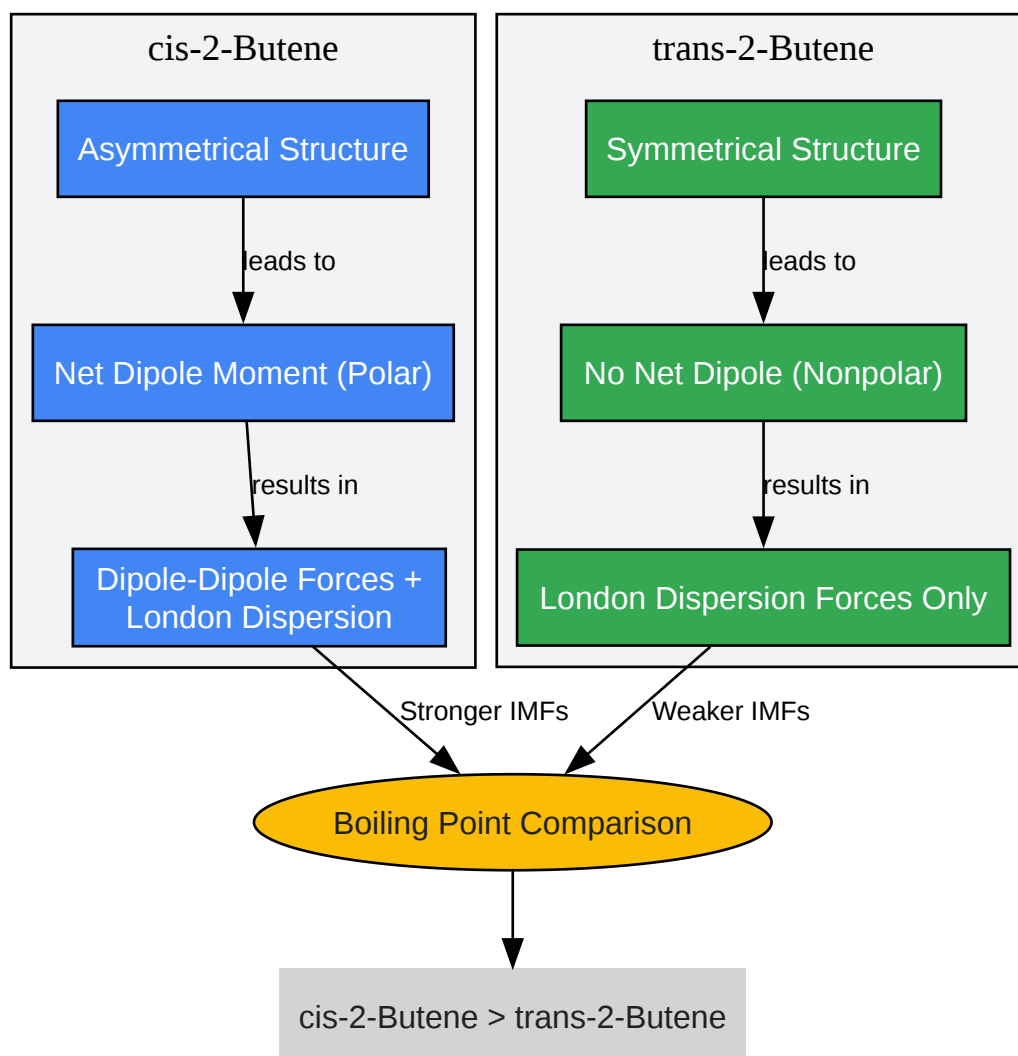
- Sample Preparation: Fill the small sample vial to about half-full with the 2-butene isomer (in its liquid state, which requires cooling).<sup>[13]</sup>
- Capillary Tube Insertion: Place the capillary tube into the vial with its open end down.<sup>[13]</sup>
- Assembly: Attach the vial to the thermometer using a small rubber band, ensuring the bottom of the vial is level with the thermometer bulb.<sup>[13]</sup>
- Heating: Place the assembly into the Thiele tube, which is filled with heating oil to a level above the side arm. Gently heat the side arm of the Thiele tube. The shape of the tube promotes oil circulation, ensuring uniform heating.<sup>[14]</sup>
- Observation: As the temperature rises, air trapped in the capillary tube will slowly bubble out. Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from

the capillary tube.[13]

- Measurement: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid is just drawn back into the capillary tube.[13]
- Pressure Correction: Record the atmospheric pressure. Since boiling points are pressure-dependent, the observed value may need to be corrected to standard pressure (760 mm Hg) using a pressure nomograph if high accuracy is required.[14]

## Logical Relationship Diagram

The following diagram illustrates the relationship between molecular geometry, intermolecular forces, and the resulting boiling points of the 2-butene isomers.



[Click to download full resolution via product page](#)

Caption: Isomer structure dictates polarity, which determines intermolecular forces and boiling point.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cis–trans isomerism - Wikipedia [en.wikipedia.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. ck12.org [ck12.org]
- 4. chemistry -isomers-stereo-isomers-properties of cis and trans [dynamicscience.com.au]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Why does cis-2-butene have a higher boiling point than trans-2-bu... | Study Prep in Pearson+ [pearson.com]
- 7. cis-2-Butene has higher boiling point than the trans-analog. It is becaus.. [askfilo.com]
- 8. Reddit - The heart of the internet [reddit.com]
- 9. byjus.com [byjus.com]
- 10. grokipedia.com [grokipedia.com]
- 11. organic chemistry - Boiling and melting point of trans- and cis-but-2-ene - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 12. 2-Butene - Wikipedia [en.wikipedia.org]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. chem.ucalgary.ca [chem.ucalgary.ca]
- To cite this document: BenchChem. [comparing the boiling points of cis- and trans-2-butene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086535#comparing-the-boiling-points-of-cis-and-trans-2-butene]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)